

An In-depth Technical Guide to 6-TAMRA Cadaverine for Protein Conjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-TAMRA cadaverine

Cat. No.: B15556193

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 6-carboxytetramethylrhodamine (6-TAMRA) cadaverine, a versatile fluorescent probe for protein conjugation. It covers the fundamental properties of the molecule, detailed conjugation chemistries, experimental protocols, and key applications in research and development.

Core Properties of 6-TAMRA Cadaverine

6-TAMRA cadaverine is a purified, single-isomer fluorescent dye that belongs to the rhodamine family.^{[1][2]} It consists of the 6-TAMRA fluorophore attached to a cadaverine (a five-carbon diamine) linker, which presents a terminal primary amine. This primary amine is the key functional group for conjugation reactions. The molecule is known for its bright orange fluorescence and is commonly used as a building block for creating fluorescently labeled bioconjugates.^{[1][3]}

The quantitative properties of **6-TAMRA cadaverine** are summarized below.

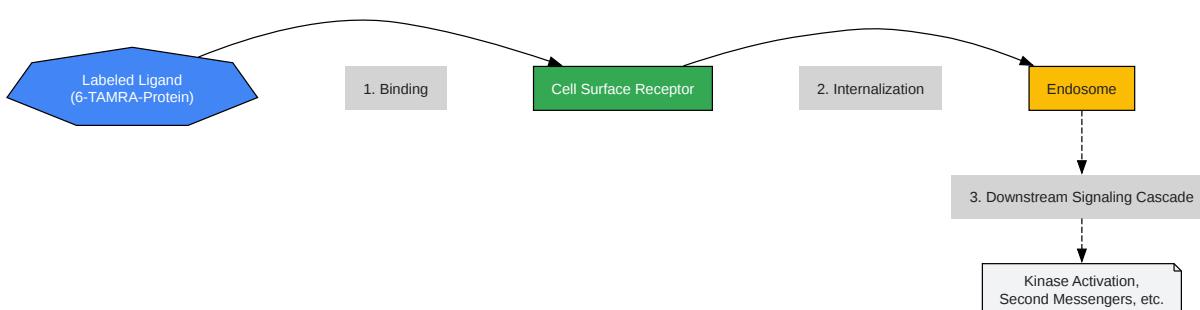
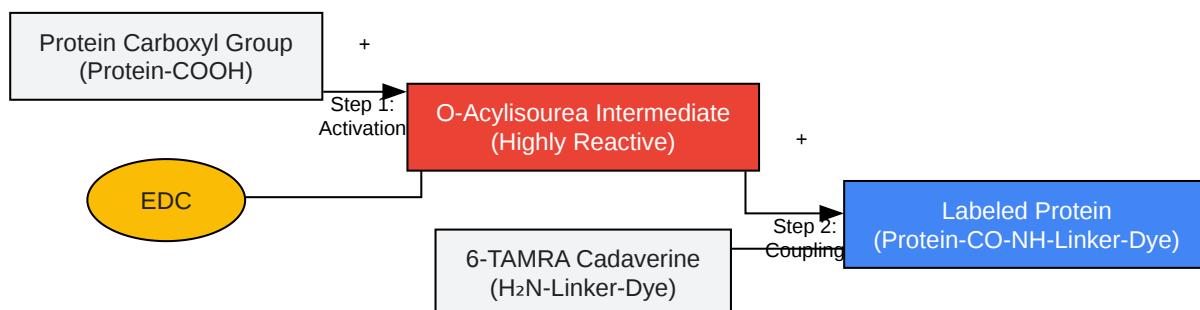
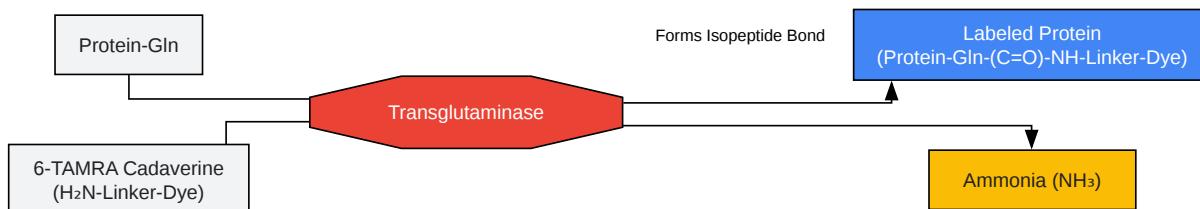
Property	Value	Reference(s)
Molecular Weight	742.66 g/mol	[3][4]
Appearance	Solid	[3]
Solubility	DMSO, DMF	[3][5]
Excitation Wavelength (λ_{ex})	~552 nm	[3][4]
Emission Wavelength (λ_{em})	~578 nm	[3][4]
Extinction Coefficient (ϵ)	90,000 $\text{cm}^{-1} \text{ M}^{-1}$	[4][6]
Storage Conditions	Freeze (<-15 °C), Minimize light exposure	[3][4]

Principles of Protein Conjugation

The terminal primary amine on the cadaverine linker allows for several covalent labeling strategies. The two most common methods for conjugating **6-TAMRA cadaverine** to proteins are transglutaminase-mediated labeling and carbodiimide-mediated coupling.

Transglutaminase-Mediated Labeling

This enzymatic method offers highly specific protein modification. Microbial transglutaminase (mTG) catalyzes the formation of a stable isopeptide bond between the γ -carboxamide group of a protein's glutamine residue and the primary amine of **6-TAMRA cadaverine**.^{[1][2][3]} This reaction is highly efficient and specific, making it a preferred method for labeling proteins that contain accessible glutamine residues.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-TAMRA Cadaverine for Protein Conjugation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556193#understanding-6-tamra-cadaverine-for-protein-conjugation>]

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